

CAS number 19462-98-7 properties and structure

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Compound of Interest

Compound Name: 5,6-dichloro-1H-benzo[d]imidazole-2-thiol

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An In-depth Technical Guide to 5,6-Dichloro-2-mercaptobenzimidazole (CAS Number: 19462-98-7)

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, spectroscopic data, and biological activities of 5,6-Dichloro-2-mercaptobenzimidazole, a heterocyclic compound with significant potential in drug development.

Chemical Structure and Identity

Chemical Name: 5,6-Dichloro-2-mercaptobenzimidazole^{[1][2]} Synonyms: 5,6-Dichlorobenzimidazole-2-thiol, 5,6-dichloro-1H-benzimidazole-2-thiol^{[1][3][4]} CAS Number: 19462-98-7 Molecular Formula: C₇H₄Cl₂N₂S^{[1][2][3][5][6]} Structure:

Caption: Chemical structure of 5,6-Dichloro-2-mercaptobenzimidazole.

Physicochemical Properties

A summary of the key physicochemical properties of 5,6-Dichloro-2-mercaptobenzimidazole is presented in Table 1.

Property	Value	Reference
Molecular Weight	219.09 g/mol	[1][5][6]
Appearance	Crystalline powder	[7]
Melting Point	>250 °C	[8]
Solubility	Insoluble in water	[1]
Heavy Atom Count	12	[5]
Hydrogen Bond Acceptor Count	1	[5]
Hydrogen Bond Donor Count	2	[5]
Rotatable Bond Count	0	[5]
Topological Polar Surface Area	56.2 Å ²	[5]
XLogP3	2.4	[5]

Synthesis

A general and efficient method for the synthesis of 5,6-Dichloro-2-mercaptobenzimidazole involves the condensation of 4,5-dichloro-o-phenylenediamine with a suitable thiocarbonyl source. One documented method utilizes N-aminorhodanine in xylene.

Experimental Protocol: Synthesis via N-aminorhodanine

This protocol is based on a general procedure for the synthesis of 2-mercaptobenzimidazole derivatives.

Materials:

- 4,5-dichloro-o-phenylenediamine
- N-aminorhodanine
- Xylene

- Aqueous alcohol
- Ethanol
- Charcoal

Procedure:

- A mixture of 4,5-dichloro-o-phenylenediamine (0.065 mol) and N-aminorhodanine (0.065 mol) in 50 mL of xylene is heated for 5 hours.
- The resulting residue is filtered.
- The crude product is crystallized from aqueous alcohol with charcoal.
- The solid obtained is then recrystallized from ethanol to yield pure 5,6-dichloro-2-mercaptobenzimidazole.[8]



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Caption: Workflow for the synthesis of 5,6-Dichloro-2-mercaptobenzimidazole.

Spectroscopic Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR (DMSO- d_6): δ 7.79 (s, 1H, Ar-H), 11.82 (s, 1H, NH).[8]
- ^{13}C NMR (DMSO- d_6): δ 128.60 (CH), 127.25 (C), 135.49 (C), 168.30 (C=S).[8]

Infrared (IR) Spectroscopy

While a specific spectrum for this compound is not readily available, the expected characteristic IR absorptions would include:

- N-H stretching vibrations in the range of 3100-3500 cm^{-1} .
- C=C aromatic stretching vibrations around 1450-1600 cm^{-1} .
- C-N stretching vibrations in the region of 1250-1350 cm^{-1} .
- A C=S (thione) stretching band, which can be weak, is expected around 1050-1250 cm^{-1} .

Mass Spectrometry (MS)

- High-Resolution Mass Spectrometry (HRMS): m/z calculated for $\text{C}_7\text{H}_4\text{Cl}_2\text{N}_2\text{S}$ $[\text{M}]^+$: 217.94722, found: 217.9472.[8] The mass spectrum would be expected to show a characteristic isotopic pattern for a molecule containing two chlorine atoms.

Biological Activity and Potential Applications

5,6-Dichloro-2-mercaptobenzimidazole and its derivatives have been investigated for a range of biological activities, primarily as antiviral and antiparasitic agents.

Antiviral Activity

This compound is utilized as a precursor in the synthesis of 2',3'-dideoxy and 2',3'-unsaturated ribofuranonucleosides, which are explored as potential antiviral agents.[1] The benzimidazole core is a key pharmacophore in several antiviral drugs. The mechanism of action for related compounds, such as 5,6-dichloro-1- β -D-ribofuranosylbenzimidazole (DRB), involves the inhibition of transcription.[9]

Antiparasitic Activity

Benzimidazole derivatives are a well-established class of antiparasitic drugs. 5,6-Dichloro-2-mercaptobenzimidazole has been investigated for its activity against various parasites.

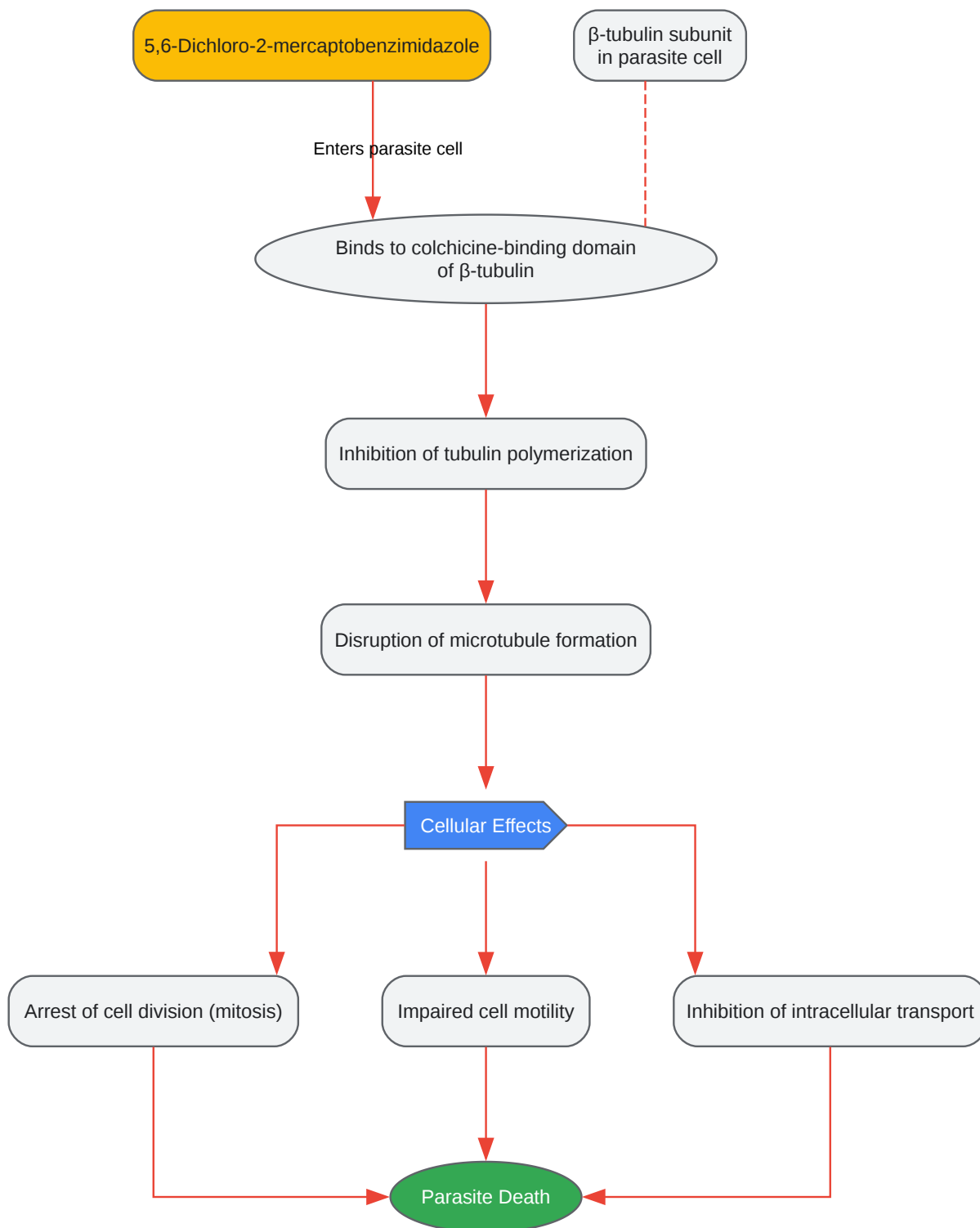
- Leishmanicidal and Trypanocidal Activity: A related compound, 5,6-dichloro-2-(trifluoromethyl)-1H-benzimidazole, has shown activity against *Leishmania mexicana* and *Trypanosoma cruzi*. [5]
- Giardicidal Activity: The benzimidazole scaffold is the basis for drugs like albendazole, which are used to treat giardiasis.

- **Fasciolicidal Activity:** Derivatives of this compound have been synthesized and tested for their effectiveness against *Fasciola hepatica*.

The primary mechanism of antiparasitic action for many benzimidazoles is the inhibition of tubulin polymerization, which disrupts the formation of microtubules in the parasite's cells. This leads to impaired cell division, motility, and nutrient uptake, ultimately causing the parasite's death.

Proposed Mechanism of Action: Antiparasitic

The proposed mechanism of action for the antiparasitic effects of 5,6-Dichloro-2-mercaptobenzimidazole is based on the well-established role of benzimidazoles in disrupting microtubule dynamics.



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Caption: Proposed mechanism of antiparasitic action for 5,6-Dichloro-2-mercaptobenzimidazole.

Safety and Handling

Hazard Statements:

- Harmful if swallowed.
- Harmful in contact with skin.
- Causes skin irritation.
- Causes serious eye irritation.
- Harmful if inhaled.
- May cause respiratory irritation.[2]

Precautionary Measures:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Wash skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Use only outdoors or in a well-ventilated area.
- Wear protective gloves, protective clothing, eye protection, and face protection.
- In case of contact with skin, wash with plenty of soap and water.
- If inhaled, remove the person to fresh air and keep comfortable for breathing.
- If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- Store in a well-ventilated place. Keep the container tightly closed.[2]

This compound is intended for research use only and should be handled by trained professionals in a laboratory setting.

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